

Troubleshooting CCT373566 solubility and stability issues

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Technical Support Center: CCT373566

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, stability, and handling of **CCT373566**, a potent and orally active molecular glue degrader of the transcriptional repressor BCL6.[1][2][3]

Frequently Asked Questions (FAQs)

General Information

What is CCT373566? CCT373566 is a potent and orally bioactive degrader of the
transcriptional repressor B-cell lymphoma 6 (BCL6), with an IC50 of 2.2 nM.[1][4] It functions
as a molecular glue to induce the degradation of BCL6, showing significant anti-proliferative
effects in vitro and reduction of tumor growth in vivo.[1][2][5][6]

Solubility

What is the recommended solvent for dissolving CCT373566 for in vitro experiments? The
recommended solvent for preparing stock solutions for in vitro use is Dimethyl Sulfoxide
(DMSO).[1][4] It is advised to use freshly opened, hygroscopic DMSO to ensure optimal
solubility.[1][2]



- What should I do if the compound precipitates in an aqueous medium? It is common for
 organic compounds to precipitate when added directly to aqueous solutions. To avoid this, it
 is recommended to first dilute the DMSO stock solution in a stepwise manner before adding
 it to your buffer or cell culture medium.[2] Pre-warming both the stock solution and the
 medium to 37°C before dilution can also help prevent precipitation.[2] If precipitation still
 occurs, ultrasonic heating may be used to help redissolve the compound.[2]
- How do I prepare CCT373566 for in vivo experiments? For in vivo studies, a common formulation involves first dissolving CCT373566 in DMSO to create a stock solution, and then further diluting it with co-solvents such as corn oil.[4] Another suggested formulation involves a sequential addition of PEG300, Tween 80, and ddH2O to the DMSO stock solution.[4] It is crucial to prepare these formulations freshly on the day of use.[1][7]

Stability and Storage

- How should I store the CCT373566 powder? The solid powder form of CCT373566 should be stored at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).[4][8] The product should be protected from light.[1][4]
- How should I store **CCT373566** stock solutions? Stock solutions in solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4] It is important to protect the stock solutions from light.[1][4] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.[1]

Quantitative Data Summary

Solubility Data



Solvent/Formulation	Concentration	Notes
DMSO	~50 mg/mL (~91.41 mM)	Ultrasonic assistance may be needed. Use freshly opened DMSO.[1][4]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (4.57 mM)	Prepare by adding the DMSO stock solution to corn oil.[4]
HEPES buffer (pH 8) with 4% DMSO	Data not specified, but kinetic solubility has been measured. [9]	This information is from a research study and may require specific experimental conditions to replicate.

Storage and Stability

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	3 years	Protect from light.[2] [4][8]
Powder	4°C	2 years	Protect from light.[4]
In Solvent	-80°C	6 months	Protect from light; aliquot to avoid freeze-thaw cycles.[1] [4]
In Solvent	-20°C	1 month	Protect from light; aliquot to avoid freeze-thaw cycles.[1] [4]

Experimental Protocols

Protocol for Preparing a 10 mM DMSO Stock Solution



- Weighing: Accurately weigh out the desired amount of CCT373566 powder (Molecular Weight: 547.00 g/mol).[8]
- Solvent Addition: Add the appropriate volume of fresh, high-quality DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 5.47 mg of CCT373566 in 1 mL of DMSO.
- Dissolution: If necessary, use an ultrasonic bath to aid in the complete dissolution of the compound.[1]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C for up to 6 months
 or -20°C for up to 1 month, protected from light.[1][4]

Protocol for Preparing an In Vivo Formulation (10% DMSO + 90% Corn Oil)

- Prepare Stock: Start with a clear, pre-prepared stock solution of CCT373566 in DMSO (e.g., 25 mg/mL).
- Dilution: For a final volume of 1 mL, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of corn oil.[4]
- Mixing: Mix the solution thoroughly until it is clear and homogenous.
- Administration: Use the formulation immediately after preparation for optimal results.[1][7]

Visualizations



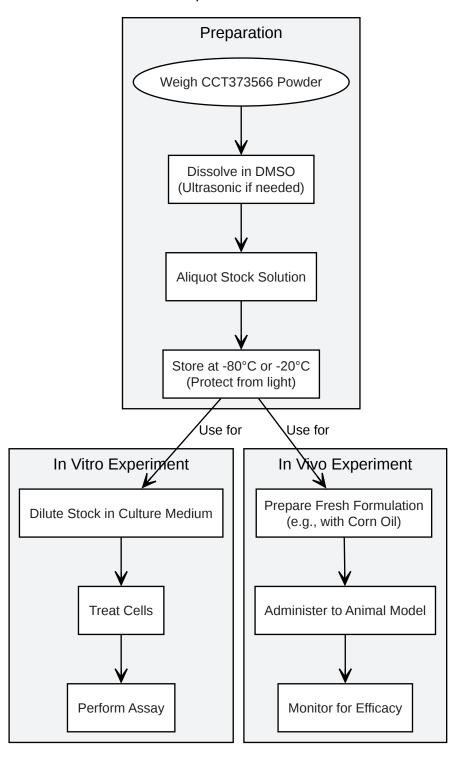
CCT373566 Mechanism of Action CCT373566 (Molecular Glue Degrader) , Binds to BCL6 (Transcriptional Repressor) Forms ternary complex with E3 Ubiquitin Ligase Targeted for Mediates Ubiquitination eads to Proteasome Results in **BCL6** Degradation Inhibits Tumor Cell Proliferation

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Caption: CCT373566-mediated degradation of BCL6.



General Experimental Workflow



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Caption: Workflow for **CCT373566** experiments.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CCT373566 | TargetMol [targetmol.com]
- 3. CCT373566 Drug Targets, Indications, Patents Synapse [synapse-patsnap-com.libproxy1.nus.edu.sg]
- 4. CCT-373566 I CAS#: 2378853-66-6 I degrader of transcriptional repressor BCL6 I InvivoChem [invivochem.com]
- 5. Improved Binding Affinity and Pharmacokinetics Enable Sustained Degradation of BCL6 In Vivo PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medkoo.com [medkoo.com]
- 9. pubs.acs.org [pubs.acs.org]
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